

Essential Safety and Logistics for Handling 2,3-Pentanedione-13C2

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Compound of Interest

Compound Name: 2,3-Pentanedione-13C2

Cat. No.: B15136923

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential safety and logistical information for handling **2,3-Pentanedione-13C2**, including detailed personal protective equipment (PPE) requirements, step-by-step handling protocols, and disposal plans.

Quantitative Safety Data Summary

The following table summarizes key quantitative safety data for 2,3-Pentanedione. Note that the toxicological data is for the non-isotopically labeled compound and should be considered representative for **2,3-Pentanedione-13C2**.

| Parameter | Value | Reference |
|---------------------------|----------------------|-----------|
| Oral LD50 (Rat) | 3000 mg/kg | [1][2] |
| Dermal LD50 (Rabbit) | > 2500 mg/kg | [1] |
| Flash Point | 19 °C (66 °F) | [3] |
| Auto-ignition Temperature | 265 °C (509 °F) | [3] |
| UN Number | 1224 or 1993 | [3][4][5] |
| Hazard Class | 3 (Flammable Liquid) | [3][4][5] |
| Packing Group | II | [3][4][5] |

Personal Protective Equipment (PPE)

When handling **2,3-Pentanedione-13C2**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety.

1. Hand Protection:

- **Gloves:** Wear chemical-resistant gloves.[6][7] Milled butyl rubber gloves are a suitable option for handling ketones.[6] Specialized ketone-resistant gauntlets, such as those made from PVA, offer enhanced protection, especially for prolonged handling or in situations with a high risk of splashing.[8][9][10][11]
- **Glove Inspection:** Always inspect gloves for any signs of degradation or perforation before use.[1]
- **Proper Removal:** Use the proper glove removal technique to avoid skin contact with the outer surface of the glove.[1]

2. Eye and Face Protection:

- **Safety Glasses:** Wear chemical safety goggles that provide a complete seal around the eyes.[6]
- **Face Shield:** In addition to goggles, use a face shield when there is a potential for splashing or when handling larger quantities.[6]

3. Skin and Body Protection:

- **Lab Coat:** A standard lab coat should be worn to protect against minor splashes.
- **Chemical Apron:** For larger quantities or tasks with a higher splash risk, a rubber or chemical-resistant apron is recommended.[6]
- **Impervious Clothing:** In some situations, impervious clothing may be necessary to prevent skin contact.[3][5]

4. Respiratory Protection:

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to keep vapor concentrations at safe levels.[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Respirator: If ventilation is inadequate or when dealing with spills, a respirator may be required.[\[5\]](#) Consult your institution's safety officer for the appropriate respirator type.

Experimental Protocol: Safe Handling and Disposal

This protocol outlines the step-by-step procedure for the safe handling of **2,3-Pentanedione-13C2** from receipt to disposal.

1. Pre-Handling and Preparation:

- Review SDS: Before working with the compound, thoroughly read and understand the Safety Data Sheet (SDS) for 2,3-Pentanedione.[\[1\]](#)
- Emergency Preparedness: Ensure that a safety shower, eyewash station, and appropriate fire extinguisher (foam, carbon dioxide, or dry chemical) are readily accessible.[\[6\]](#)
- Area Preparation: Work in a designated area, such as a chemical fume hood, away from sources of ignition like heat, sparks, and open flames.[\[1\]](#)[\[3\]](#)[\[5\]](#)

2. Handling the Compound:

- Grounding: To prevent static discharge, which can ignite the flammable liquid, ensure that the container and receiving equipment are properly grounded and bonded.[\[4\]](#)
- Dispensing: When transferring the liquid, use non-sparking tools.[\[4\]](#)[\[7\]](#)
- Avoid Inhalation: Do not breathe vapors or mists.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Avoid Contact: Prevent contact with skin and eyes.[\[3\]](#)[\[7\]](#)
- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#) For isotopically labeled compounds, protection from bright light and storage at low temperatures (ideally below -80°C) is recommended to minimize decomposition.[\[12\]](#)

3. Spill Management:

- Evacuate: In case of a spill, evacuate non-essential personnel from the area.[1][7]
- Ventilate: Ensure adequate ventilation.[1][7]
- Containment: Prevent the spill from entering drains.[1][7]
- Absorption: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain and collect the spilled liquid.[1]
- Collection: Place the absorbed material into a suitable, closed container for disposal.[1][3]

4. Disposal Plan:

- Waste Collection: Collect all waste materials, including contaminated gloves, absorbent materials, and empty containers, in a designated and properly labeled hazardous waste container.
- Licensed Disposal: Dispose of the chemical waste through a licensed professional waste disposal service.[1][3][5] Do not mix with other waste.[1][4]
- Container Disposal: Handle uncleaned containers as you would the product itself and dispose of them as unused product.[1][4]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,3-Pentanedione-13C2**.

Caption: Workflow for safe handling and disposal of **2,3-Pentanedione-13C2**.

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